

An In-depth Technical Guide to 4-Ethenylaniline

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Compound of Interest

Compound Name: 4-Vinyylaniline

CAS No.: 25086-42-4

Cat. No.: B7723479

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This guide provides a comprehensive technical overview of 4-ethenylaniline, a versatile bifunctional molecule of significant interest in polymer chemistry, materials science, and drug development. Intended for researchers, scientists, and professionals in these fields, this document delves into the compound's nomenclature, properties, synthesis, and key applications, grounding all information in established scientific literature.

Chemical Identity and Nomenclature

4-Ethenylaniline, a substituted aniline, is a molecule that incorporates both a reactive vinyl group and a nucleophilic amino group. This unique combination makes it a valuable monomer and a versatile building block in organic synthesis.^[1]

The nomenclature for this compound can vary across different contexts. Adherence to the International Union of Pure and Applied Chemistry (IUPAC) naming conventions is crucial for unambiguous scientific communication.

- IUPAC Name: 4-ethenylaniline^{[1][2]}
- CAS Registry Number: 1520-21-4^{[2][3]}

A variety of synonyms are also commonly used in literature and commercial listings:

- **4-Vinylaniline**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- 4-Aminostyrene[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- p-Aminostyrene[\[2\]](#)[\[5\]](#)
- Benzenamine, 4-ethenyl-[\[2\]](#)[\[6\]](#)
- 1-Amino-4-vinylbenzene[\[3\]](#)
- 4-Ethenylbenzenamine[\[3\]](#)
- 4-Vinylbenzenamine[\[3\]](#)[\[7\]](#)

Physicochemical Properties

A thorough understanding of the physical and chemical properties of 4-ethenylaniline is fundamental for its effective use in experimental design, process scale-up, and ensuring safe handling.

Property	Value	Source
Molecular Formula	C ₈ H ₉ N	[2]
Molecular Weight	119.16 g/mol	[2]
Appearance	Yellow to red liquid or low melting solid	[7] [8]
Melting Point	~23 °C	[9] [10]
Boiling Point	213-214 °C at atmospheric pressure; 98-100 °C at 4 mmHg	[9] [10]
Density	~1.017 g/mL at 25 °C	[9] [10]
Refractive Index	n _{20/D} 1.626	[9] [10]
Solubility	Soluble in benzene, acetone, and methanol	[7] [9] [10]

It is important to note that 4-ethenylaniline can be unstable and may polymerize, especially when exposed to light and air.^[9] For this reason, it is often supplied with a stabilizer, such as potassium hydroxide (KOH) or hydroquinone (HQ).^{[3][9]} Proper storage at refrigerated temperatures (0-6 °C) is recommended to maintain its chemical integrity.^{[8][9]}

Chemical Structure

Caption: 2D structure of 4-ethenylaniline.

Synthesis and Experimental Protocols

The synthesis of 4-ethenylaniline often involves the selective reduction of a precursor, 4-nitrostyrene. The primary challenge in this synthesis is the chemoselective reduction of the nitro group to an amine while preserving the reactive vinyl group.^[1]

Synthesis of 4-Ethenylaniline from 4-Nitrostyrene

This protocol outlines a common laboratory-scale synthesis. The rationale behind the choice of reagents is to achieve high selectivity for the nitro group reduction.

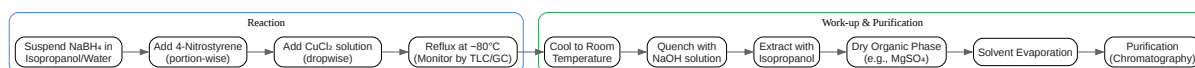
Materials:

- 4-Nitrostyrene
- Sodium borohydride (NaBH_4)
- Copper(II) chloride (CuCl_2)
- Isopropanol
- Water
- Sodium hydroxide (NaOH) solution

Protocol:

- In a reaction vessel, suspend sodium borohydride in a mixture of isopropanol and water.

- To this stirred suspension, add 4-nitrostyrene in portions. The portion-wise addition helps to control the exothermic nature of the reaction.
- Add a solution of copper(II) chloride dropwise. The copper salt acts as a catalyst to facilitate the selective reduction of the nitro group.
- Heat the reaction mixture to reflux (approximately 80°C) for a short duration (e.g., 30 minutes). Monitoring the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) is recommended.[1]
- After the reaction is complete, cool the mixture to room temperature.
- Add a sodium hydroxide solution to quench the reaction and neutralize the acidic byproducts.
- Extract the product with a suitable organic solvent, such as isopropanol.
- Combine the organic extracts, dry over an anhydrous salt (e.g., MgSO_4), and filter.
- Evaporate the solvent under reduced pressure to yield the crude product.
- Further purification can be achieved by column chromatography or by precipitation as a hydrochloride salt.[1]



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Caption: General workflow for the synthesis of 4-ethenylaniline.

Key Applications in Research and Development

The dual functionality of 4-ethenylaniline makes it a highly valuable monomer and intermediate in various applications, from advanced materials to biomedical technologies.[\[1\]](#)

Polymer Chemistry

The primary application of 4-ethenylaniline is as a monomer for the synthesis of functional polymers.[\[1\]](#) The resulting poly(4-aminostyrene) and its copolymers have properties that are advantageous in several areas:

- **Conductive Polymers:** Poly(4-aminostyrene) can be oxidized to form conductive polymers, which are of interest for applications in electronics, sensors, and antistatic coatings.[\[1\]](#)
- **Surface Modification:** It is used to modify surfaces, such as poly(tetrafluoroethylene) (PTFE) and silicon, to render them conductive.[\[10\]](#) This is achieved through graft copolymerization followed by oxidative copolymerization with aniline.[\[10\]](#)
- **Adhesion Promotion:** The amine groups in poly(4-aminostyrene) enhance adhesion, making it a useful component in coatings and adhesives.[\[4\]](#)

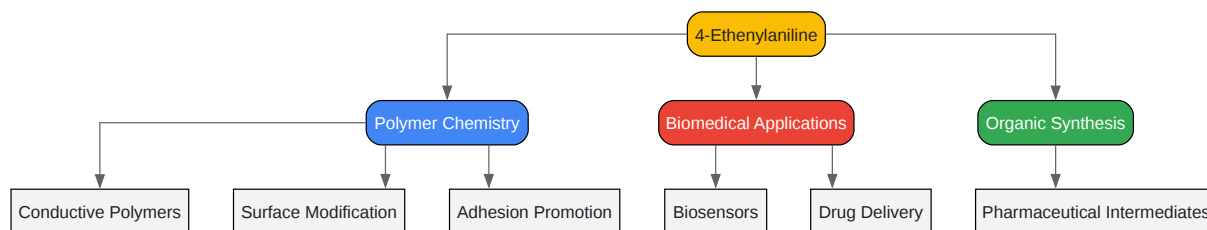
Biomedical Applications

The reactive amino groups on the polymer backbone are particularly useful for biomedical applications:

- **Biosensors:** These amino groups can be used to immobilize biomolecules like enzymes and antibodies, forming the basis of biosensors.[\[1\]](#)
- **Drug Delivery:** The stimuli-responsive nature of polymers derived from 4-ethenylaniline makes them candidates for smart hydrogels in drug delivery systems.[\[1\]](#)

Organic Synthesis

Beyond polymerization, the vinyl and amino groups can be selectively reacted, making 4-ethenylaniline a versatile intermediate in organic synthesis for the creation of pharmaceuticals and other complex molecules.[\[1\]](#)



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Caption: Key application areas of 4-ethenylaniline.

Safety and Handling

4-Ethenylaniline is classified as harmful and an irritant. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

GHS Hazard Statements:

- H302: Harmful if swallowed.[2]
- H312: Harmful in contact with skin.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H332: Harmful if inhaled.[2]

For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

4-Ethenylaniline is a chemical compound with significant potential in both academic research and industrial applications. Its unique bifunctional nature allows for a wide range of chemical modifications and polymerizations, leading to materials with tailored properties. As research in conductive polymers, biosensors, and advanced materials continues to grow, the importance of versatile building blocks like 4-ethenylaniline is set to increase.

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